

An In-depth Technical Guide to 2-Iodo-5-nitropyridine

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Compound of Interest

Compound Name: 2-Iodo-5-nitropyridine

Cat. No.: B186300

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This guide provides a comprehensive overview of the chemical and physical properties of **2-Iodo-5-nitropyridine**, a key building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

2-Iodo-5-nitropyridine is a substituted pyridine derivative. The presence of both an iodo and a nitro group on the pyridine ring makes it a versatile reagent for a variety of chemical transformations.

Data Presentation

A summary of the key quantitative data for **2-Iodo-5-nitropyridine** is presented in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₅ H ₃ IN ₂ O ₂	[1][2]
Molecular Weight	249.99 g/mol	[1][2]
CAS Number	28080-54-8	[1]
Appearance	Yellow crystalline solid	[3]
Melting Point	163-168 °C	
Purity	≥ 97%	

Experimental Protocols

Due to the proprietary and varied nature of synthetic procedures, a single, universally cited experimental protocol for the synthesis of **2-Iodo-5-nitropyridine** is not readily available in the public domain. However, its synthesis would typically involve the iodination of a nitropyridine precursor. The following is a generalized, illustrative methodology based on common organic chemistry principles.

Illustrative Synthesis Methodology:

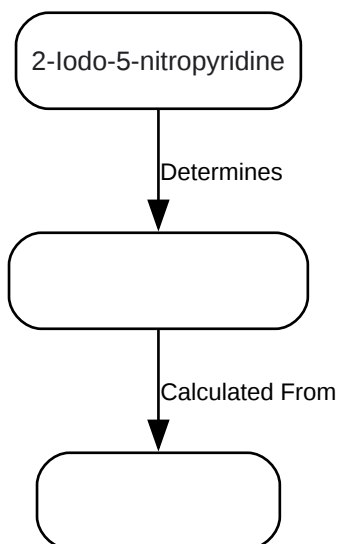
- **Starting Material:** A suitable starting material would be 5-nitropyridine.
- **Reaction Conditions:** The iodination could be achieved using a variety of iodinating agents, such as N-iodosuccinimide (NIS) or iodine in the presence of an activating agent. The reaction is typically carried out in an inert solvent, such as dichloromethane or acetonitrile.
- **Reaction Monitoring:** The progress of the reaction would be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction mixture would be quenched, and the crude product extracted. Purification is commonly achieved through recrystallization or column chromatography to yield the final, high-purity **2-Iodo-5-nitropyridine**.

It is crucial to note that all experimental work should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment, and after consulting relevant safety data

sheets.

Logical Relationships

The following diagram illustrates the relationship between the chemical name and its fundamental properties.



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Relationship between Compound Name and Properties.

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References

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